

A Comprehensive Technical Guide to 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde

Cat. No.: B099842

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This technical guide provides an in-depth overview of **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, a crucial chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, commercial suppliers, synthesis protocols, and key applications, with a focus on presenting clear, actionable data and methodologies.

Chemical Properties and Identification

2-Hydroxy-3-methoxy-5-nitrobenzaldehyde, also known as 5-nitro-o-vanillin, is a substituted aromatic aldehyde. Its molecular structure incorporates hydroxyl, methoxy, and nitro functional groups, which impart unique reactivity and make it a versatile precursor in organic synthesis.

Property	Value	Source(s)
CAS Number	17028-61-4	[1] [2]
Molecular Formula	C ₈ H ₇ NO ₅	[1] [2]
Molecular Weight	197.14 g/mol	[1] [2]
Appearance	Cream to yellow or brown/grey powder	[3]
Melting Point	141-143 °C	[1] [2] [3]
Boiling Point	344 °C	[2]
Solubility	Slightly soluble in water	[1] [4]
Storage Temperature	10°C - 25°C, under inert gas (Nitrogen)	[2]

Commercial Suppliers

A variety of chemical suppliers offer **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**, typically with a purity of 98% or higher. Researchers can acquire this compound from the following vendors:

- Thermo Fisher Scientific[\[3\]](#)[\[5\]](#)
- Biosynth[\[2\]](#)
- ChemicalBook[\[1\]](#)
- Fisher Scientific[\[4\]](#)
- Sigma-Aldrich (Note: A related isomer, 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde, is listed)
[\[6\]](#)

Synthesis Protocol: Nitration of o-Vanillin

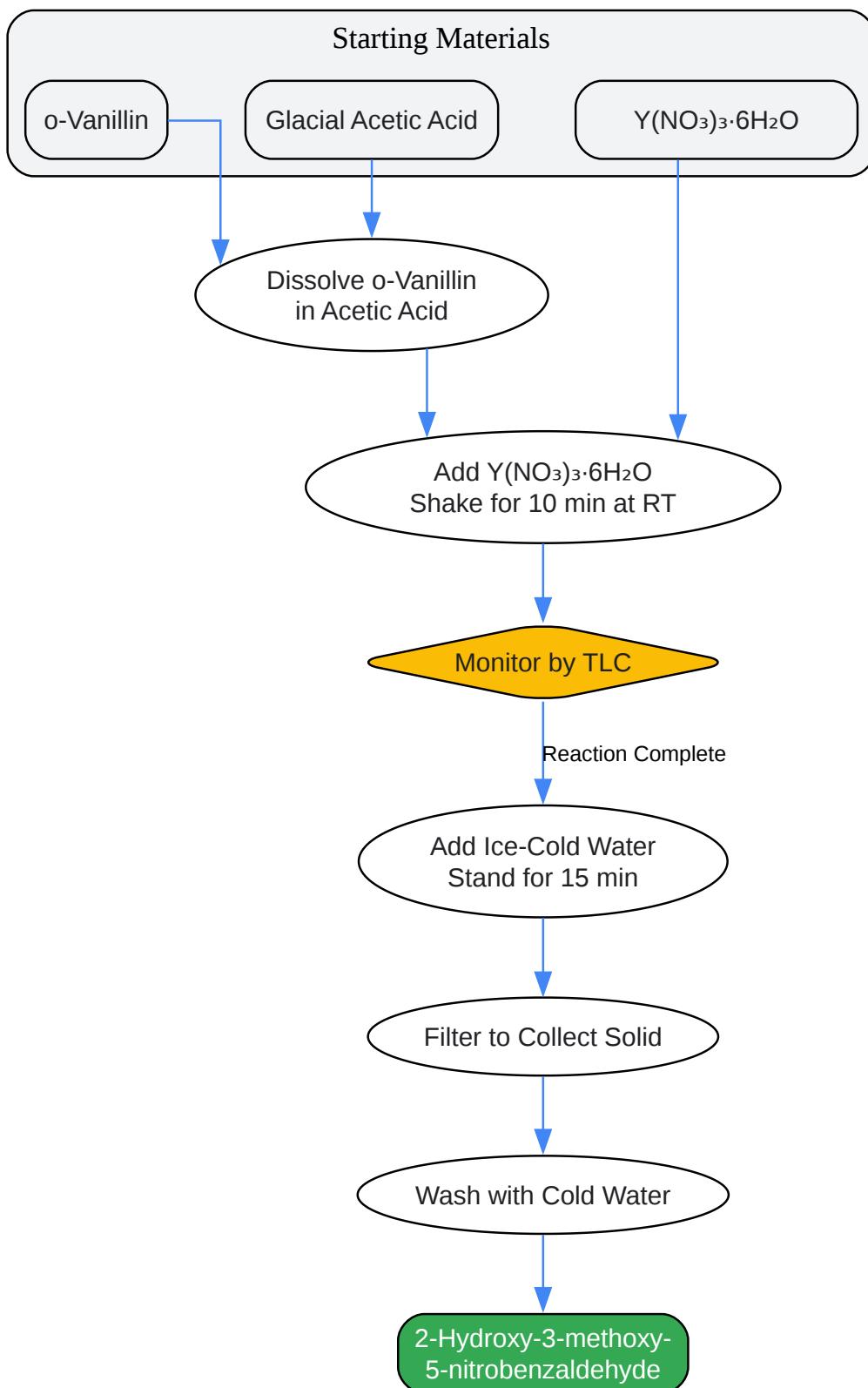
A common and straightforward method for the synthesis of **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde** involves the nitration of o-vanillin.[\[1\]](#)

Materials and Reagents:

- o-Vanillin
- Glacial Acetic Acid
- Yttrium (III) Nitrate Hexahydrate ($\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ice-cold water
- Petroleum ether
- Ethyl acetate

Experimental Procedure:

- Dissolution: Dissolve o-vanillin (94 mg, 1 mmol) in 3 mL of glacial acetic acid within a 50 mL test tube.[1]
- Addition of Nitrating Agent: Add solid $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ (383 mg, 1 mmol) to the solution.[1]
- Reaction: Shake the reaction mixture continuously for 10 minutes at room temperature.[1]
- Monitoring: Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with a mobile phase of petroleum ether containing 10% ethyl acetate.[1]
- Precipitation: Upon completion of the reaction, add 30 mL of ice-cold water to the mixture and let it stand for 15 minutes.[1]
- Isolation: Collect the resulting solid precipitate by filtration.[1]
- Washing: Wash the collected solid with cold water. The product can often be used directly without further purification.[1]

[Click to download full resolution via product page](#)Synthesis workflow for **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**.

Applications in Research and Development

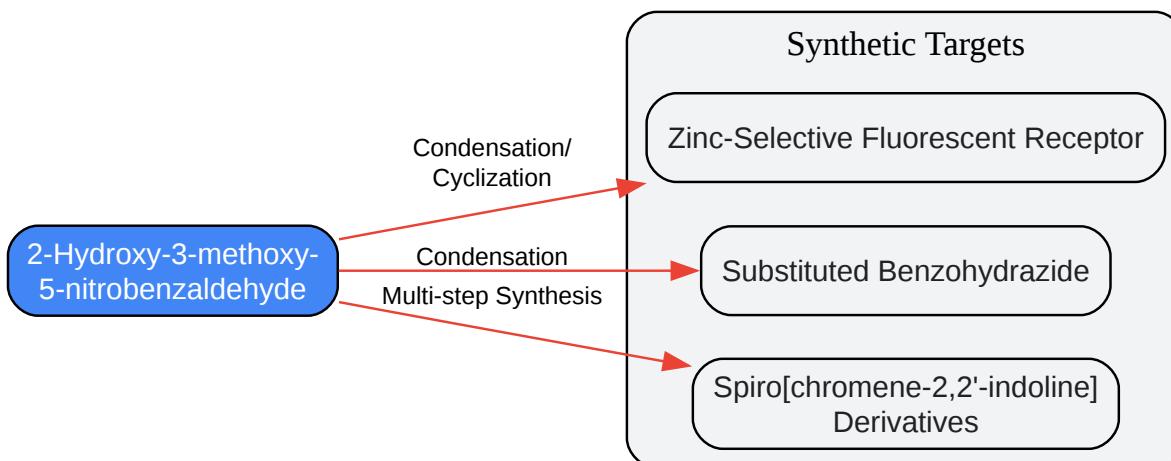
2-Hydroxy-3-methoxy-5-nitrobenzaldehyde serves as a key building block in the synthesis of more complex molecules, particularly in the development of novel compounds with specific functional properties.

Synthesis of Fluorescent Receptors and Spiro Compounds:

This aldehyde is utilized in the synthesis of various specialized chemical structures.[\[1\]](#) Notable examples include:

- A zinc-selective spiropyran-based fluorescent and photoregenerable receptor.[\[1\]](#)
- (E)-2,4-dihydroxy-N'-(2-hydroxy-3-methoxy-5-nitrobenzylidene)benzohydrazide dihydrate.[\[1\]](#)
- Ethyl 4-(8-methoxy-3',3'-dimethyl-6-nitrospiro[chromene-2,2'-indoline]-1'-yl)butanoate.[\[1\]](#)
- 1-(3-carbomethoxypropyl)-3,3-dimethyl-8-methoxy-6-nitrospiro[2H-1]-benzopyran-2,2'-indoline.[\[1\]](#)

The presence of the aldehyde group allows for condensation reactions, while the nitro group can be reduced to an amine, opening pathways to a diverse array of heterocyclic compounds.



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Role as an intermediate in chemical synthesis.

Safety and Handling

Appropriate safety precautions must be observed when handling **2-Hydroxy-3-methoxy-5-nitrobenzaldehyde**. The following information is derived from available Safety Data Sheets (SDS).

- General Handling: Avoid contact with skin, eyes, and clothing. Do not breathe in dust or mists. Ensure adequate ventilation and wash hands thoroughly after handling.[[7](#)]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[[8](#)]
- In case of Contact:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[[7](#)]
 - Skin: Wash with plenty of soap and water.[[7](#)]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[[7](#)]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container. Keep away from strong oxidizing agents and strong bases.[[7](#)]

For complete safety information, always refer to the Safety Data Sheet provided by the supplier.

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